

# Comprehensive Safety and Handling Guide for SGA360

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## Compound of Interest

Compound Name: SGA360

Cat. No.: B117033

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This guide provides essential safety and logistical information for the handling and disposal of **SGA360** (CAS 680611-86-3), a selective modulator of the aryl hydrocarbon receptor (AhR). The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear operational plan for researchers, scientists, and drug development professionals.

## Physicochemical and Safety Data

The following table summarizes the key quantitative data for **SGA360**.

Property	Value
CAS Number	680611-86-3
Molecular Formula	C <sub>19</sub> H <sub>17</sub> F <sub>3</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	362.4 g/mol
Appearance	Crystalline solid
Storage Temperature	Short-term (days to weeks): 0 - 4°C Long-term (months to years): -20°C
Solubility	DMF: 20 mg/ml DMF:PBS (pH 7.2) (1:2): 0.33 mg/ml DMSO: 10 mg/ml Ethanol: 2.5 mg/ml[1][2]
Purity	>98%[2]

## Hazard Identification and Personal Protective Equipment (PPE)

While **SGA360** is shipped as a non-hazardous chemical, it is intended for research use only and appropriate laboratory precautions should be observed. A comprehensive Safety Data Sheet (SDS) should always be consulted before handling.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles.
Hand Protection	Wear compatible chemical-resistant gloves.
Skin/Body Protection	Wear a standard laboratory coat.
Respiratory Protection	Not required under normal conditions of use. If dust is generated, use a NIOSH-approved respirator.

## Experimental Protocols: Handling and Disposal

Receiving and Storage:

- Upon receipt, verify the integrity of the packaging.
- Store the compound in a dry, dark place at the recommended temperature. Short-term storage at 0 - 4°C is acceptable for days to weeks, while long-term storage should be at -20°C.

Preparation of Solutions:

- Handle the solid compound in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust.
- Use the solubility data provided to prepare stock solutions. For example, to prepare a 10 mM stock solution in DMSO, dissolve 3.624 mg of **SGA360** in 1 mL of DMSO.

- Store stock solutions at -20°C or -80°C as recommended by the supplier to maintain stability. MedchemExpress suggests that stock solutions are stable for up to 6 months at -80°C and 1 month at -20°C.

#### Disposal Plan:

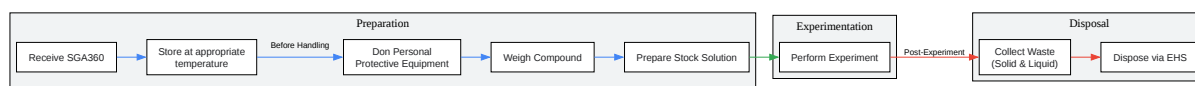
- Dispose of **SGA360** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.
- Do not dispose of the chemical down the drain or in regular trash.
- Consult your institution's Environmental Health and Safety (EHS) office for specific disposal protocols.

## Emergency Procedures

#### First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Skin Contact: Wash the affected area with soap and water. Remove contaminated clothing.
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek medical attention.

## Workflow for Safe Handling of SGA360



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Caption: Workflow for the safe handling of **SGA360** from receipt to disposal.

This guide is intended to supplement, not replace, the official Safety Data Sheet (SDS) provided by the manufacturer and the standard operating procedures of your institution. Always prioritize safety and consult with your EHS department for any specific questions or concerns.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. SGA360 | CAS 680611-86-3 | Cayman Chemical | Biomol.com [biomol.com]
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